

Application Notes and Protocols for PF-05085727 Administration in Rodents

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Compound of Interest

Compound Name: PF-05085727

Cat. No.: B15574762

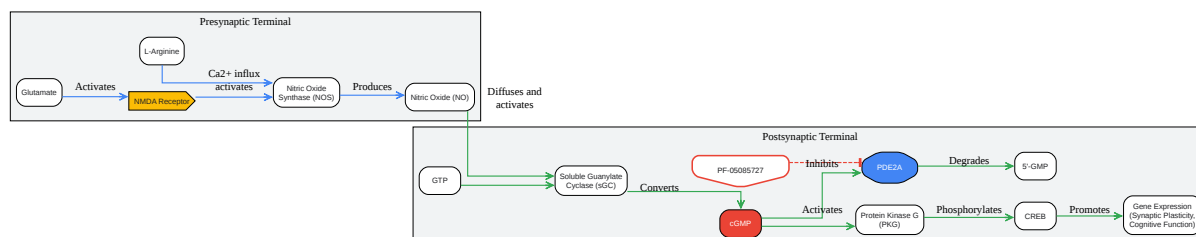
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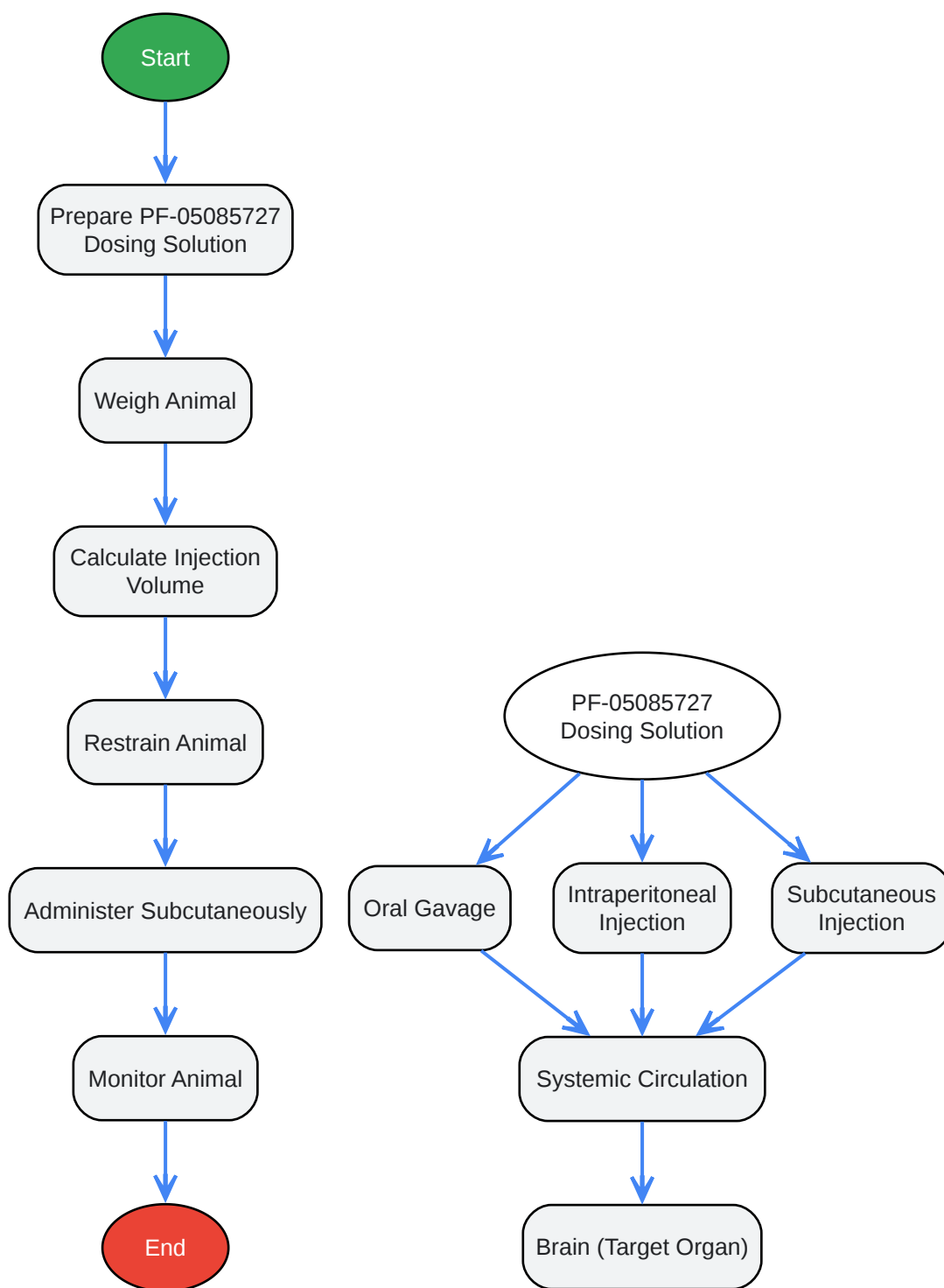
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the available data on the dosage and administration of **PF-05085727**, a potent and selective phosphodiesterase 2A (PDE2A) inhibitor, in mice and rats. Due to the limited publicly available data specifically for **PF-05085727**, this document also includes general protocols for common administration routes in rodents and comparative dosage information for other well-characterized PDE2A inhibitors to guide experimental design.

Mechanism of Action

PF-05085727 is a potent, selective, and brain-penetrant inhibitor of the cGMP-dependent phosphodiesterase 2A (PDE2A) with an IC₅₀ of 2 nM.[1][2] It exhibits over 4,000-fold selectivity for PDE2A over other phosphodiesterase families (PDE1 and PDE3-11).[1][2] By inhibiting PDE2A, **PF-05085727** prevents the degradation of cyclic guanosine monophosphate (cGMP), leading to its accumulation in brain regions with high PDE2A expression.[2] This elevation of cGMP is believed to be the primary mechanism underlying the potential cognitive-enhancing effects of **PF-05085727**. [2]





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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. PF-05085727 | PDE2A inhibitor | Probechem Biochemicals \[probechem.com\]](#)
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